

# Application Notes and Protocols for Determining Tolpyralate Efficacy on Target Weeds

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting bioassays to determine the efficacy of **tolpyralate**, a 4-hydroxyphenyl-pyruvate dioxygenase (HPPD) inhibiting herbicide, on various target weed species. The protocols are designed to be adaptable for both greenhouse and field settings.

### Introduction to Tolpyralate

**Tolpyralate** is a post-emergence herbicide belonging to the HRAC Group 27.[1][2][3] Its mode of action involves the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. [1][2] This inhibition disrupts the production of essential compounds like plastoquinone and alpha-tocopherol, which in turn interferes with the formation of carotenoid pigments.[1][2] The absence of carotenoids leads to the photo-destruction of chlorophyll, resulting in characteristic bleaching symptoms and eventual death of susceptible weeds.[1][2] **Tolpyralate** is effective against a broad spectrum of broadleaf and annual grass weeds, including those resistant to other herbicide modes of action such as glyphosate and ALS inhibitors.[1] It exhibits excellent selectivity in various types of corn, which can rapidly metabolize **tolpyralate** into non-toxic substances.[1][4]

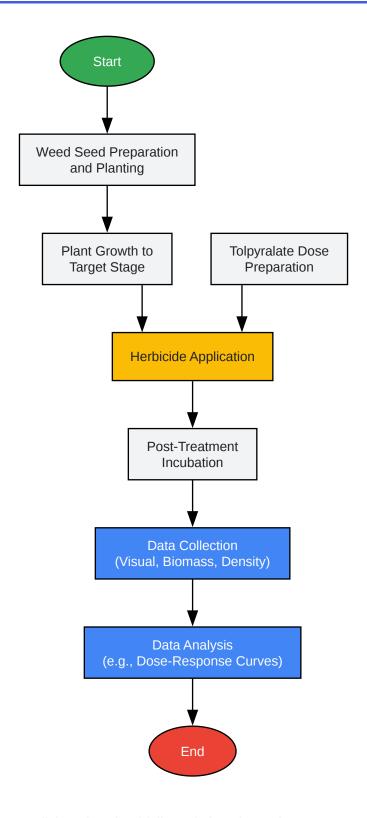
### **Signaling Pathway of Tolpyralate**

The following diagram illustrates the mode of action of **tolpyralate** in susceptible plants.









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